

Personal protective equipment for handling Glycolic acid-d2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glycolic acid-d2

Cat. No.: B3044208

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Essential Safety and Handling Guide for Glycolic Acid-d2

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **Glycolic acid-d2**, ensuring a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Glycolic acid-d2 is classified as a hazardous substance that can cause severe skin burns and eye damage.[1][2] It is also harmful if inhaled or swallowed.[1][2] Therefore, strict adherence to PPE guidelines is mandatory to minimize exposure risk.

Recommended Personal Protective Equipment:

Protection Type	Specific Equipment	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield with safety glasses. [1]	Protects against splashes and dust, preventing serious eye damage.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber) and impervious protective clothing or a lab coat.	Prevents skin contact, which can cause severe burns.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood is required. If ventilation is inadequate, a NIOSH-approved respirator is necessary.	Minimizes the risk of inhaling harmful dust or aerosols.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Glycolic acid-d2** is crucial for maintaining safety and experimental integrity.

Preparation:

- **Review Safety Data Sheet (SDS):** Before beginning any work, thoroughly read and understand the SDS for **Glycolic acid-d2**.
- **Ensure Proper Ventilation:** Work should be conducted in a certified chemical fume hood or a well-ventilated laboratory.
- **Assemble PPE:** Don all required personal protective equipment as detailed in the table above.
- **Prepare Work Area:** Ensure the workspace is clean and uncluttered. Have spill control materials, such as absorbent pads and neutralizing agents (e.g., sodium bicarbonate), readily available.

Handling:

- Weighing and Transfer: Handle **Glycolic acid-d2** as a solid. Avoid creating dust. Use appropriate tools for transfer.
- Solution Preparation: When dissolving, slowly add the **Glycolic acid-d2** to the solvent.
- Avoid Incompatibilities: Keep **Glycolic acid-d2** away from strong bases, oxidizing agents, and reducing agents to prevent hazardous reactions.

Post-Handling:

- Decontamination: Clean the work area thoroughly after use.
- Hand Washing: Wash hands with soap and water after removing gloves.

Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

Exposure Type	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with large amounts of water for at least 15 minutes. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	For small spills, use absorbent materials to contain and collect the substance. Neutralize with a mild base like sodium bicarbonate. For large spills, evacuate the area and follow emergency protocols.

Disposal Plan

Proper disposal of **Glycolic acid-d2** and its waste is essential to protect the environment and comply with regulations.

- **Waste Collection:** Collect all waste material, including contaminated PPE and spill cleanup materials, in a designated and clearly labeled hazardous waste container.
- **Labeling:** Ensure the waste container is labeled with the chemical name and associated hazards.
- **Storage:** Store the waste container in a secure, well-ventilated area, away from incompatible materials.

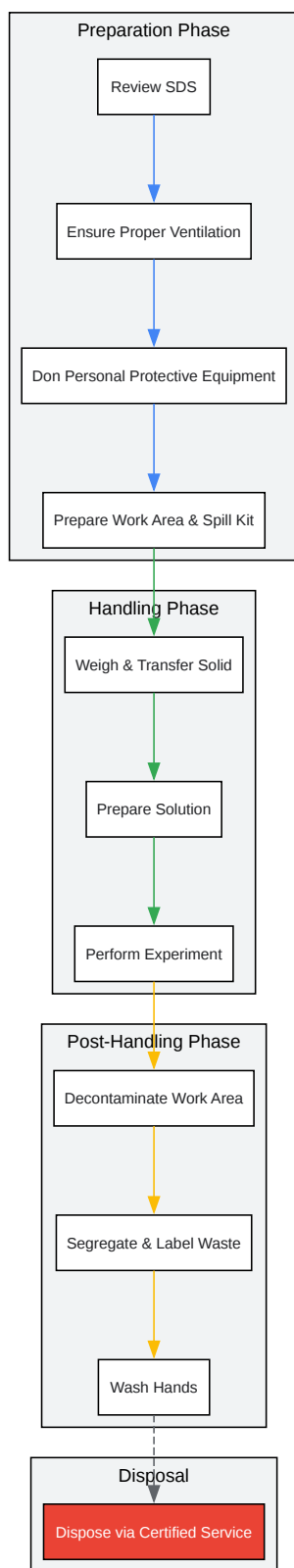
- Disposal: Dispose of the hazardous waste through a licensed professional waste disposal service in accordance with all local, state, and federal regulations. Do not dispose of **Glycolic acid-d2** down the drain.

Quantitative Data Summary

Property	Value	Reference
Molecular Weight	78.07 g/mol	
Physical State	Solid	
Appearance	White to off-white solid	
Melting Point	75 - 80 °C (167 - 176 °F)	
Solubility	Soluble in water	
pH	2 at 50 g/l at 20 °C (68° F)	

Experimental Workflow Diagram

The following diagram illustrates the logical steps for the safe handling of **Glycolic acid-d2** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Glycolic Acid-d2**.

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References

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- To cite this document: BenchChem. [Personal protective equipment for handling Glycolic acid-d2]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3044208#personal-protective-equipment-for-handling-glycolic-acid-d2\]](https://www.benchchem.com/product/b3044208#personal-protective-equipment-for-handling-glycolic-acid-d2)

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